

(R)-BINAP: A Comprehensive Technical Guide to its Structure and Chirality

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-BINAP

Cat. No.: B118720

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(R)-2,2'-bis(diphenylphosphino)-1,1'-binaphthyl, commonly known as **(R)-BINAP**, is a chiral diphosphine ligand that has established itself as a cornerstone in the field of asymmetric catalysis. Its unique structural features, particularly its C_2 -symmetric axial chirality, have made it a "privileged ligand," indispensable for a wide range of enantioselective transformations critical in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals. This technical guide provides an in-depth exploration of the structure, chirality, synthesis, and catalytic applications of **(R)-BINAP**, tailored for researchers, scientists, and professionals in drug development.

The Core Structure and the Essence of Chirality

(R)-BINAP is an organophosphorus compound characterized by two diphenylphosphino groups attached to the 2 and 2' positions of a 1,1'-binaphthyl backbone. The molecule's chirality does not arise from a stereogenic carbon atom but from a phenomenon known as atropisomerism. This axial chirality results from the sterically hindered rotation around the single bond connecting the two naphthalene rings. The bulky diphenylphosphino groups prevent free rotation, leading to two stable, non-superimposable mirror-image conformers: the (R)- and (S)-enantiomers.

The dihedral angle between the two naphthalene rings in BINAP is approximately 90 degrees, and it possesses a natural bite angle of about 93 degrees. This rigid and well-defined chiral environment is crucial for its ability to induce high enantioselectivity in metal-catalyzed reactions.

Below is a diagram illustrating the fundamental structure of **(R)-BINAP**.

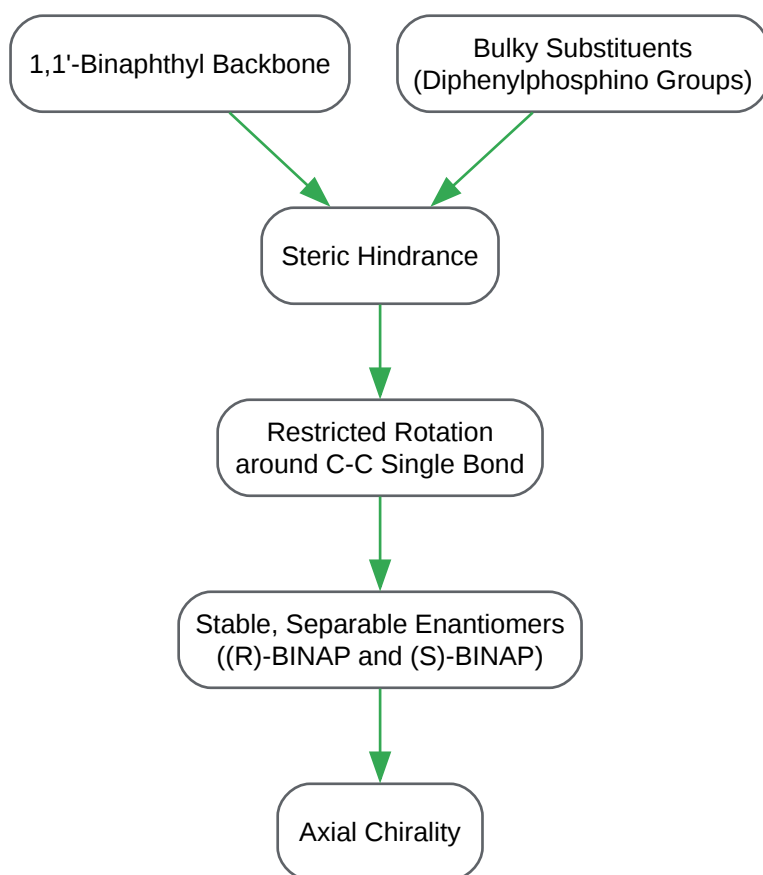


Figure 2. The Concept of Atropisomerism in BINAP

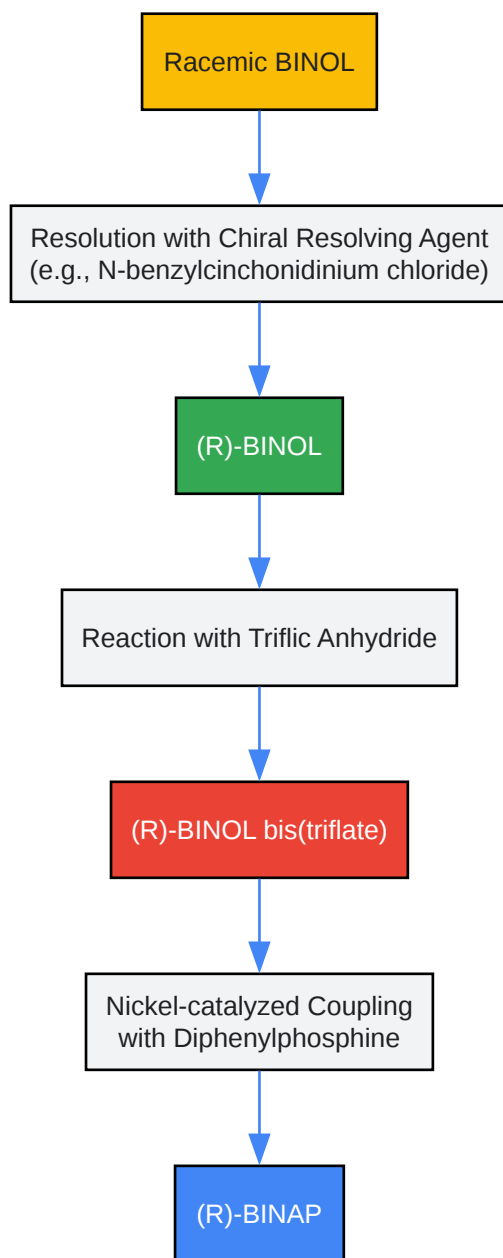


Figure 3. General Workflow for (R)-BINAP Synthesis

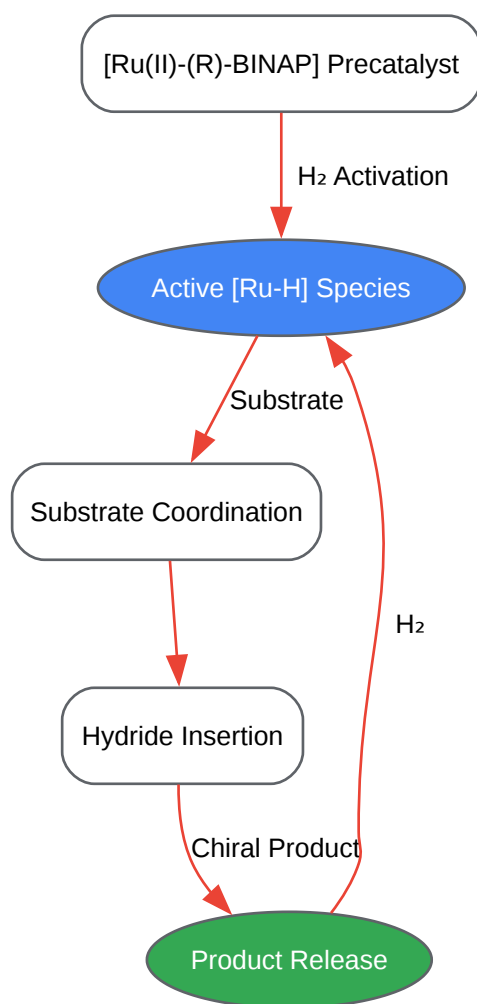


Figure 4. General Catalytic Cycle for Asymmetric Hydrogenation

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com